

Proper Disposal of 2-Chloro-3-hydroxybenzoic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloro-3-hydroxybenzoic acid

Cat. No.: B1590727

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This guide provides essential, step-by-step procedures for the proper disposal of **2-Chloro-3-hydroxybenzoic acid**, a compound that requires careful management due to its hazardous properties. Adherence to these protocols is critical for minimizing environmental impact and protecting personnel.

Immediate Safety and Operational Plan

The disposal of **2-Chloro-3-hydroxybenzoic acid** must be approached with a clear understanding of its hazards. This compound is classified as a skin irritant (Category 2), a serious eye irritant (Category 2A), and may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).^[1] Therefore, all handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Step-by-Step Disposal Protocol:

- Waste Identification and Segregation: **2-Chloro-3-hydroxybenzoic acid** is a halogenated organic compound. As such, it must be segregated from non-halogenated chemical waste.^[2] Mixing of incompatible waste streams can lead to dangerous chemical reactions.
- Container Selection and Labeling:

- Use a designated, leak-proof, and chemically compatible waste container. Plastic containers are often preferred for hazardous waste when compatibility is not an issue.
- The container must be clearly labeled as "Hazardous Waste."
- The label must include the full chemical name, "**2-Chloro-3-hydroxybenzoic acid**," and its concentration if in a solution. Avoid using abbreviations or chemical formulas.
- Indicate the appropriate hazard pictograms for skin irritation, eye irritation, and respiratory irritation.
- Accumulation and Storage:
 - Store the sealed waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation.
 - The SAA should be a secondary containment system to prevent the spread of spills.
 - Keep the waste container closed at all times, except when adding waste.
- Disposal Request and Pickup:
 - Do not dispose of **2-Chloro-3-hydroxybenzoic acid** down the drain or in regular trash.
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Follow all institutional procedures for waste manifest and pickup requests. The disposal of contents and the container must be handled by an approved waste disposal plant.[3][4][5]
- Spill Management:
 - In the event of a spill, evacuate the immediate area and alert your supervisor and EHS.
 - If trained and safe to do so, contain the spill using appropriate absorbent materials.
 - Collect the contaminated absorbent material and place it in a sealed, labeled hazardous waste container for disposal.

Data Summary

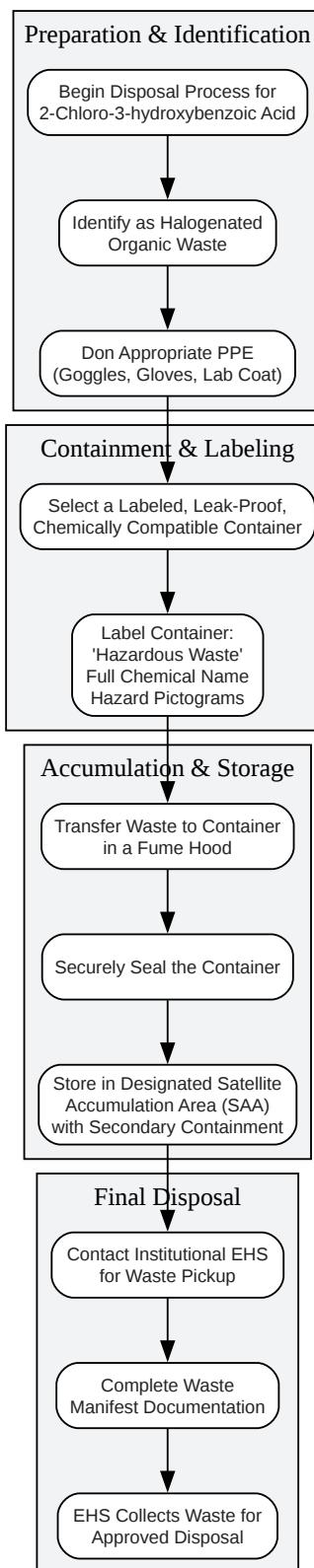
The following table summarizes the key hazard information for **2-Chloro-3-hydroxybenzoic acid**, essential for its proper handling and disposal.

Hazard Classification	GHS Category	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Exclamation Mark
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Exclamation Mark
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	Exclamation Mark

Data sourced from PubChem CID 15631340.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Chloro-3-hydroxybenzoic acid**.

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Caption: Disposal workflow for **2-Chloro-3-hydroxybenzoic acid**.

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References

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